Application Notes and Protocols: Fura-PE3 Electroporation for Primary Neurons

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Compound of Interest

Compound Name: *Fura PE-3 potassium*

Cat. No.: *B15556946*

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Introduction

Fura-PE3 is a ratiometric calcium indicator dye used for the quantitative measurement of intracellular calcium concentrations ($[Ca^{2+}]i$). Its salt form is membrane-impermeant, necessitating physical loading methods such as microinjection or electroporation to introduce it into living cells. Electroporation offers a method for loading a population of cells simultaneously. This document provides a detailed protocol for the electroporation of Fura-PE3 into primary neurons, intended as a starting point for experimental optimization. It also outlines traditional loading methods for Fura dyes.

Fura-PE3 Chemical Properties

The following table summarizes the key chemical properties of the potassium salt and the acetoxymethyl (AM) ester forms of Fura-PE3. Electroporation is typically employed for the membrane-impermeant salt form.

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Property	Fura-PE3 Potassium Salt	Fura-PE3 AM Ester
Molecular Formula	$C_{37}H_{35}K_4N_5O_{17}$[1]	$C_{55}H_{63}N_5O_{29}$[2][3]
Molecular Weight	978.1 g/mol [1]	1258.1 g/mol [2][3]
Membrane Permeability	Impermeant	Permeant[4]
Typical Loading Method	Microinjection, Electroporation, Patch Pipette[4]	Incubation[4]
Excitation (Ca^{2+}-bound)	~335 nm[4]	Not applicable until hydrolyzed
Excitation (Ca^{2+}-free)	~363 nm[4]	Not applicable until hydrolyzed
Emission	~500 nm[4]	Not applicable until hydrolyzed

Experimental Protocols

I. Electroporation of Fura-PE3 into Primary Neurons (Guideline Protocol)

This protocol is a guideline based on general electroporation parameters for primary neurons and requires optimization for specific cell types and experimental setups.[5][6]

Materials:

- Primary neurons (e.g., cortical, hippocampal, cerebellar granule neurons)
- Electroporation buffer (calcium-free, low-ionic strength is often preferred). Example: 135 mM KCl, 2 mM $MgCl_2$, 10 mM HEPES, 5 mM EGTA, pH 7.3[6]
- Fura-PE3 potassium salt
- Electroporator and compatible cuvettes (e.g., 2 mm or 4 mm gap)
- Neuronal culture medium
- Hemocytometer or automated cell counter

Protocol:

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- Cell Preparation:
  - Culture primary neurons according to your standard protocol.
  - For electroporation of adherent cells, enzymatic or mechanical detachment is necessary. Be gentle to maximize viability. For freshly isolated neurons, proceed directly to step 3.
  - Count the cells and assess viability. A high viability (>90%) is crucial.
  - Centrifuge the cell suspension at a low speed (e.g., 100-200 x g) for 5 minutes.
  - Carefully aspirate the supernatant and resuspend the cell pellet in ice-cold electroporation buffer at a desired density (e.g., 1 x 10^6 to 5 x 10^6 cells/mL).
- Electroporation:
  - Prepare a stock solution of Fura-PE3 potassium salt in the electroporation buffer. The final concentration will need to be optimized, but a starting range of 50-200 µM is suggested.
  - Add the Fura-PE3 solution to the cell suspension.
  - Transfer the cell/Fura-PE3 mixture to a pre-chilled electroporation cuvette. Ensure there are no air bubbles.
  - Apply the electric pulse using an electroporator. The optimal parameters are cell-type dependent and must be determined empirically. See the table below for starting points.
  - Immediately after the pulse, allow the cells to recover on ice for 5-10 minutes.
- Post-Electroporation Culture:
  - Gently transfer the electroporated cells from the cuvette to a culture dish containing pre-warmed neuronal culture medium.
  - Culture the cells for a recovery period (e.g., 1-4 hours) before calcium imaging experiments. This allows the cell membrane to reseal and intracellular esterases (if any residual AM form is present, though unlikely with the salt form) to act.

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Suggested Starting Parameters for Electroporation Optimization:

Parameter	Range for Primary Neurons (from gene transfection protocols)	Notes for Fura-PE3 Loading
Voltage	200 - 500 V[5]	Lower voltages may be sufficient for a smaller molecule like Fura-PE3 compared to plasmid DNA.
Pulse Duration	Varies (milliseconds to a single pulse)	Shorter pulses are generally less toxic.
Number of Pulses	1 - 3	Multiple pulses can increase loading but may decrease viability.
Cuvette Gap Size	2 mm or 4 mm	The electric field strength is inversely proportional to the gap size.
Cell Density	1 x 10^6 - 1 x 10^7 cells/mL	Higher density can sometimes improve survival.[6]
Fura-PE3 Concentration	To be determined empirically (suggested start: 50-200 µM)	Balance loading efficiency with potential toxicity or buffering of intracellular calcium.

II. Alternative Loading Method: Fura-2 AM Incubation

For comparison, the standard method for loading Fura dyes into a population of cells is through incubation with the membrane-permeant AM ester form.[7][8]

Materials:

- Primary neurons cultured on glass coverslips
- Fura-2 AM or Fura-PE3 AM

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- Anhydrous DMSO
- Pluronic F-127 (optional)
- Physiological saline solution (e.g., Tyrode's solution)

Protocol:

- Prepare Loading Solution:
  - Prepare a 1 mM stock solution of Fura-2 AM in anhydrous DMSO.
  - For a final loading concentration of 1-5 µM, dilute the stock solution in a physiological saline solution.
  - (Optional) To aid in dye solubilization, an equal volume of 20% (w/v) Pluronic F-127 in DMSO can be mixed with the Fura-2 AM stock before dilution.[4]
- Cell Loading:
  - Replace the culture medium of the primary neurons with the loading solution.
  - Incubate the cells at 37°C for 30-60 minutes in the dark.[7][8]
- De-esterification:
  - Wash the cells with fresh physiological saline to remove extracellular dye.
  - Incubate for an additional 30 minutes to allow for complete de-esterification of the AM ester by intracellular esterases.
- Calcium Imaging:
  - Proceed with ratiometric fluorescence imaging, exciting at approximately 340 nm and 380 nm and measuring the emission at ~505 nm.[9]

Visualizations

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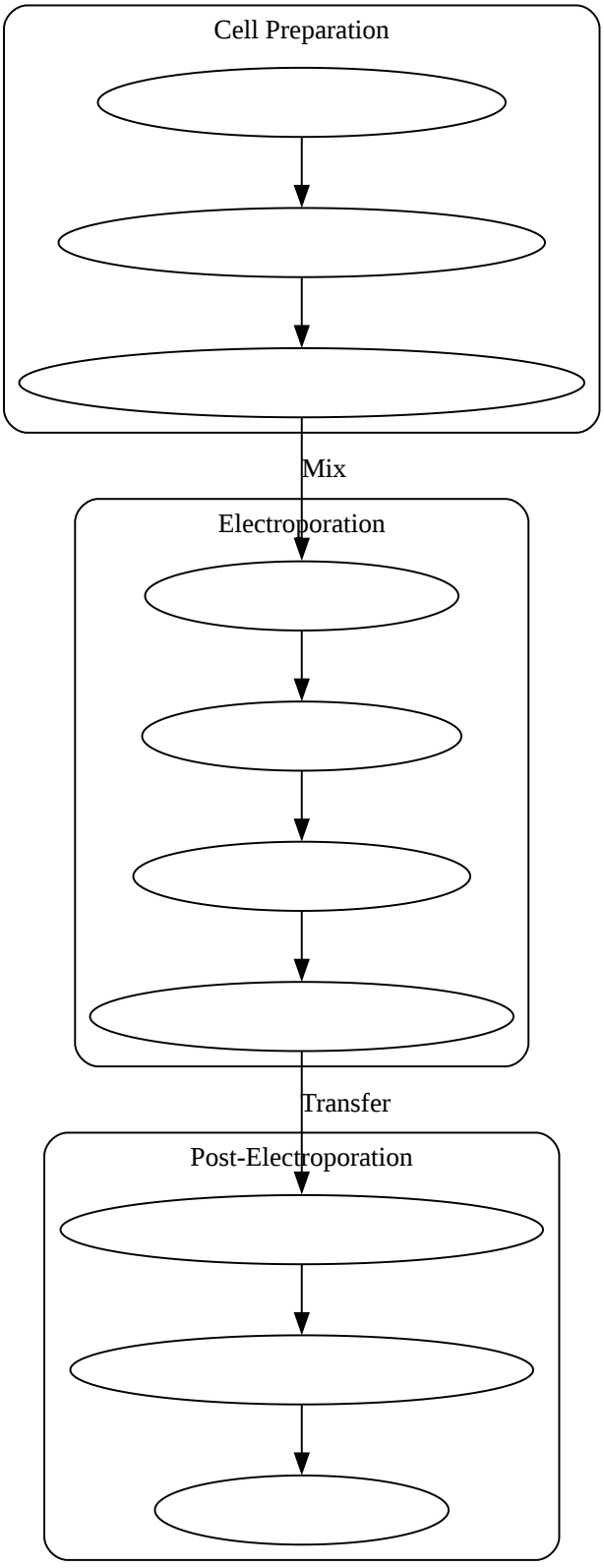

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Caption: General pathway of intracellular calcium signaling in neurons.

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